

Ethyl 2-(chlorosulfonyl)acetate molecular weight and formula

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Compound of Interest

Compound Name: **Ethyl 2-(chlorosulfonyl)acetate**

Cat. No.: **B1357092**

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Technical Guide: Ethyl 2-(chlorosulfonyl)acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Ethyl 2-(chlorosulfonyl)acetate**, a reactive chemical intermediate significant in organic synthesis, particularly for introducing the ethyl acetatesulfonyl chloride moiety. Its applications are prominent in the development of novel pharmaceutical compounds and other specialty chemicals.

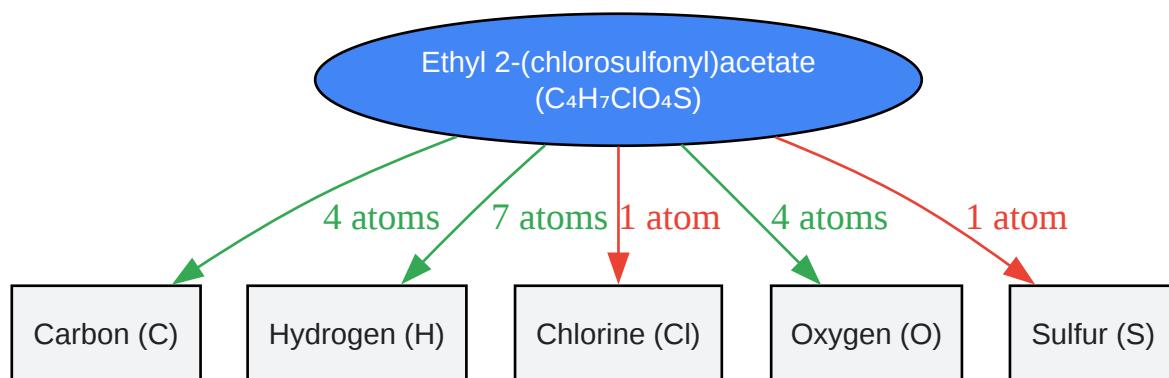
Chemical Properties

The fundamental chemical identifiers for **Ethyl 2-(chlorosulfonyl)acetate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Identifier	Value	Citations
Molecular Formula	C4H7ClO4S	[1] [2] [3] [4]
Molecular Weight	186.61 g/mol	[1] [2] [3] [4]
CAS Number	55896-93-0	[1] [2] [5]

Structural and Elemental Composition

The molecular structure of **Ethyl 2-(chlorosulfonyl)acetate** consists of a central ethyl acetate core functionalized with a chlorosulfonyl group. The relationship between the compound and its constituent elements is visualized below.



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Caption: Elemental composition of **Ethyl 2-(chlorosulfonyl)acetate**.

This document is intended for technical audiences and assumes familiarity with chemical principles. No experimental protocols were cited in the provided context.

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References

- 1. Ethyl (chlorosulfonyl)acetate | C₄H₇ClO₄S | CID 12225100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 2-(Chlorosulfonyl)acetate CAS#: 55896-93-0 [m.chemicalbook.com]
- 3. Ethyl 2-(Chlorosulfonyl)acetate | 55896-93-0 [chemicalbook.com]
- 4. Ethyl 2-(Chlorosulfonyl)acetate [myskinrecipes.com]
- 5. Ethyl 2-(chlorosulfonyl)acetate | 55896-93-0 [sigmaaldrich.com]
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